

Personal protective equipment for handling MD 85

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Compound of Interest

Compound Name: MD 85

Cat. No.: B163796

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Essential Safety and Handling Guide for "MD 85"

This guide provides crucial safety and logistical information for handling substances that may be referred to as "MD 85" in a laboratory setting. Initial research indicates that "MD 85" is not a standard chemical identifier but may refer to several products, some of which are hazardous. The most probable candidates for a laboratory or drug development environment are Monoethanolamine Low Freeze Grade 85% (MEA 85%) and Diethylhydroxylamine 85% (DEHA 85%), due to their hazardous nature and naming convention. Additionally, "MD 85" is a synonym for the chemical CAY10398, which is not classified as hazardous.

This document will focus on the safe handling of the hazardous materials MEA 85% and DEHA 85%, and will also provide brief information on CAY10398.

I. Hazard Identification and Personal Protective Equipment (PPE)

Immediate and proper use of Personal Protective Equipment (PPE) is critical to minimize exposure and ensure safety when handling these chemicals. The required PPE is dictated by the specific hazards of each substance.

MEA 85% is a corrosive and harmful substance.^{[1][2]} Direct contact can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed or inhaled.^{[1][2]}

Table 1: Personal Protective Equipment for Monoethanolamine 85%

Protection Type	Required PPE	Specifications and Remarks
Eye/Face Protection	Chemical safety goggles and a face shield	Must be worn if splashing is possible. If exposure limits are exceeded, a full-face respirator is required.[2]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, neoprene, nitrile)	Gloves should be inspected before use. Suitability and durability depend on the frequency and duration of contact.[1]
Impervious, chemical-protective clothing	Includes body-covering coveralls, apron, and chemical-protective boots, especially if spills or splashing are possible. [2]	
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or exposure limits are exceeded.[2][3] For concentrations up to 30 ppm, a chemical cartridge respirator is suitable.[2] Higher concentrations may require a full-face self-contained breathing apparatus (SCBA). [2]

DEHA 85% is a flammable liquid and vapor that is harmful if it comes into contact with the skin or is inhaled.[4][5] It can also cause serious eye and skin irritation.[5]

Table 2: Personal Protective Equipment for Diethylhydroxylamine 85%

Protection Type	Required PPE	Specifications and Remarks
Eye/Face Protection	Chemical safety goggles and a face shield	Recommended where eye contact is likely.[4]
Skin Protection	Chemical-resistant gloves	Gloves must be inspected prior to use and disposed of properly after contamination.
Complete suit protecting against chemicals	Flame-retardant, anti-static protective clothing is recommended. The type of protective equipment depends on the concentration and amount of the substance.	
Respiratory Protection	Full-face respirator with multi-purpose combination respirator cartridges	To be used as a backup to engineering controls. If the respirator is the sole means of protection, a full-face supplied air respirator should be used.

CAY10398 is a crystalline solid.[6] According to the available safety data, this substance is not classified as hazardous. However, it is recommended to follow standard laboratory safety practices.

Table 3: Personal Protective Equipment for CAY10398

Protection Type	Recommended PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses	Standard laboratory practice.
Skin Protection	Lab coat and gloves	Standard laboratory practice.
Respiratory Protection	Not generally required	Use in a well-ventilated area.

II. Operational and Disposal Plans

Proper handling, storage, and disposal procedures are essential to maintain a safe laboratory environment.

Monoethanolamine 85%:

- Use only in well-ventilated areas or outdoors.[\[1\]](#)[\[2\]](#)
- Avoid breathing fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Wash exposed skin thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)
- Keep containers tightly closed and store in a locked-up location.[\[1\]](#)[\[2\]](#)
- Do not store in containers made of carbon steel, aluminum, copper, or their alloys.[\[2\]](#)

Diethylhydroxylamine 85%:

- Use only in a well-ventilated area, outdoors if possible.[\[4\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[4\]](#)[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[7\]](#)
- Store in a cool, well-ventilated place with the container tightly closed.[\[4\]](#)[\[7\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[7\]](#)[\[8\]](#)

CAY10398:

- Handle in accordance with good laboratory practices.
- Store at -20°C for long-term stability.[\[9\]](#)[\[10\]](#)

Monoethanolamine 85%:

- For small spills (<1 L), absorb with inert material like vermiculite or sand.[3]
- Neutralize with a citric acid solution before disposal as hazardous waste.[3]
- For larger spills, dike the area to prevent spreading and use vacuum recovery.[3]
- Ensure the cleanup is conducted by trained personnel only.[2]

Diethylhydroxylamine 85%:

- Evacuate personnel to a safe area and ensure adequate ventilation.[7]
- Remove all sources of ignition.[7]
- Prevent the product from entering drains.[7]
- Contain the spill and place the material in a container for disposal according to local regulations.
- Monoethanolamine 85% and Diethylhydroxylamine 85%: Dispose of these chemicals and any contaminated materials as hazardous waste in accordance with local, regional, national, and international regulations.[1][2]
- CAY10398: While not classified as hazardous, dispose of in accordance with laboratory best practices and local regulations for chemical waste.

III. Quantitative Data Summary

Table 4: Exposure Limits and Physical Properties

Substance	Parameter	Value
Monoethanolamine 85%	OSHA PEL (TWA)	3 ppm[2][11]
	ACGIH TLV (TWA)	3 ppm[2][12]
	ACGIH TLV (STEL)	6 ppm[2][11][12]
	NIOSH IDLH	30 ppm[2]
	Flash Point	85°C[3]
Diethylhydroxylamine 85%	Flash Point	45°C - 46°C[13]
Lower Explosion Limit	1.9% (V)	
Upper Explosion Limit	10% (V)	

Experimental Protocols and Workflows

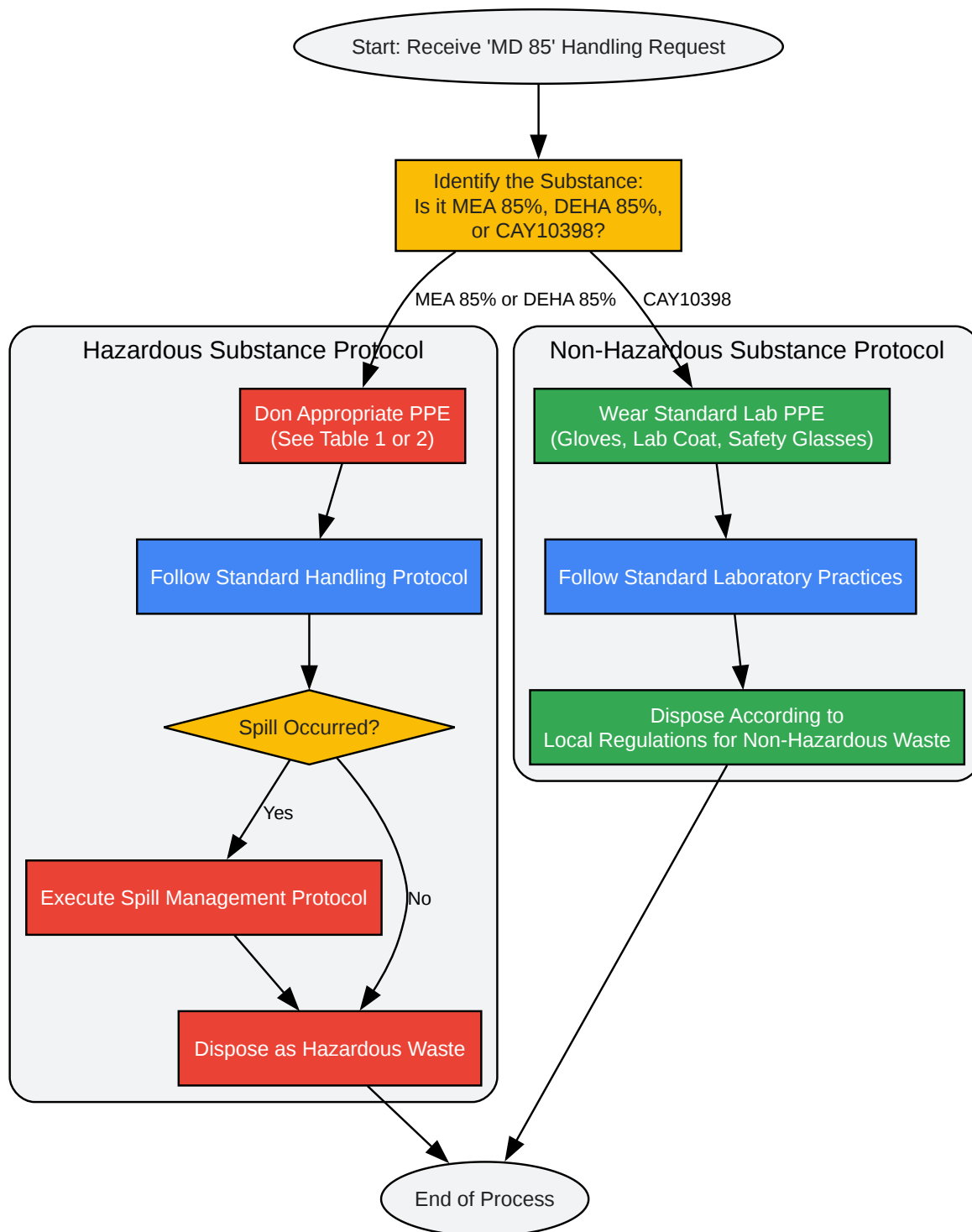
Standard Handling Protocol for Hazardous Liquids (MEA 85% & DEHA 85%)

- Preparation:
 - Ensure the work area is well-ventilated, and an emergency eyewash station and safety shower are accessible.
 - Confirm all necessary PPE is available and in good condition.
 - Have spill containment materials readily available.
- Handling:
 - Don the appropriate PPE as detailed in Tables 1 and 2.
 - Carefully open the chemical container, avoiding splashes or inhalation of vapors.
 - Dispense the required amount of the chemical, keeping the container opening away from your face.

- Close the container tightly immediately after use.
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water.
 - Remove and properly store or dispose of PPE. Contaminated gloves should be disposed of as hazardous waste.
 - Clean the work area.

Logical Workflow for Handling and Disposal

The following diagram illustrates the decision-making process and procedural flow for safely handling and disposing of "**MD 85**," assuming it is a hazardous substance like MEA 85% or DEHA 85%.



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Caption: Workflow for handling and disposal of "MD 85".

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